

A Comprehensive Guide to the Proper Disposal of Luffariellolide

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Compound of Interest

Compound Name: Luffariellolide

Cat. No.: B1675421

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential information and step-by-step procedures for the safe disposal of **Luffariellolide**, a sesterterpenoid known for its anti-inflammatory properties. Adherence to these guidelines is crucial due to the compound's potential hazards.

Chemical and Physical Properties

A summary of the known quantitative data for **Luffariellolide** is presented in the table below. This information is critical for understanding the compound's behavior and potential interactions.

Property	Value	Source
Molecular Formula	C25H38O3	[1] [2] [3]
Molecular Weight	386.57 g/mol	[1] [2] [3]
Appearance	Pale yellow oil	[3]
Purity	≥98%	[2] [3]
Boiling Point (Predicted)	541.7 ± 50.0 °C	[3]
Density (Predicted)	1.006 ± 0.06 g/cm ³	[3]
pKa (Predicted)	9.98 ± 0.40	[3]
Solubility	Soluble in DMSO and Ethanol	[3]

Hazard Identification and Safety Precautions

Luffariellolide is classified with the following hazards:

- Acute oral toxicity (Category 4): Harmful if swallowed.[\[1\]](#)
- Acute and chronic aquatic toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[\[1\]](#)

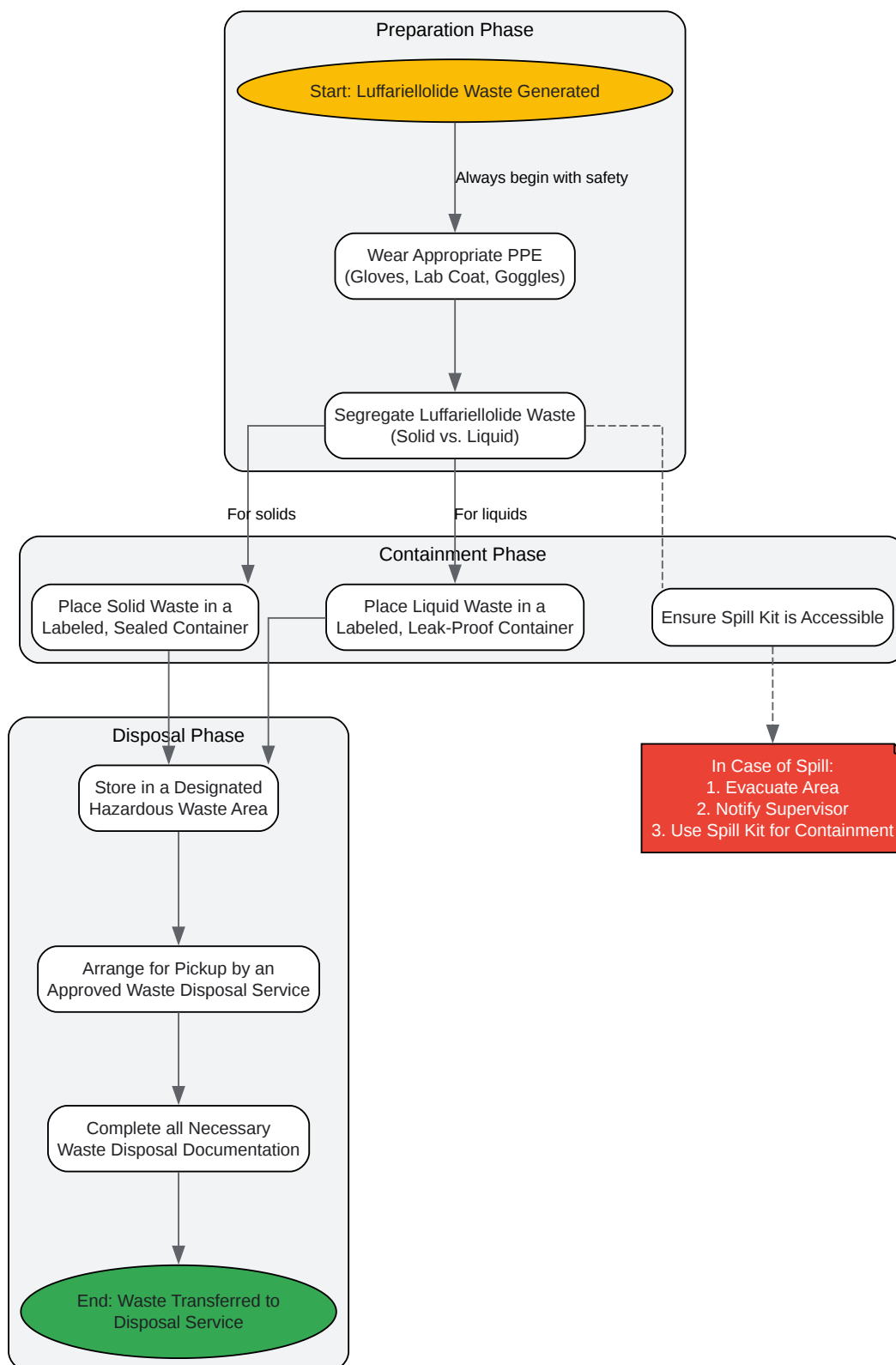
Precautionary statements for handling include:

- Wash skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Avoid release to the environment.[\[1\]](#)
- If swallowed, call a poison center or doctor.[\[1\]](#)

Luffariellolide Disposal Workflow

The following diagram outlines the logical workflow for the proper disposal of **Luffariellolide**, from initial handling to final disposal. This process is designed to minimize exposure and

environmental contamination.



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